

Fe(II)EDTA method for DNA helical twist measurement

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Compound Focus: Iron(II)-edta

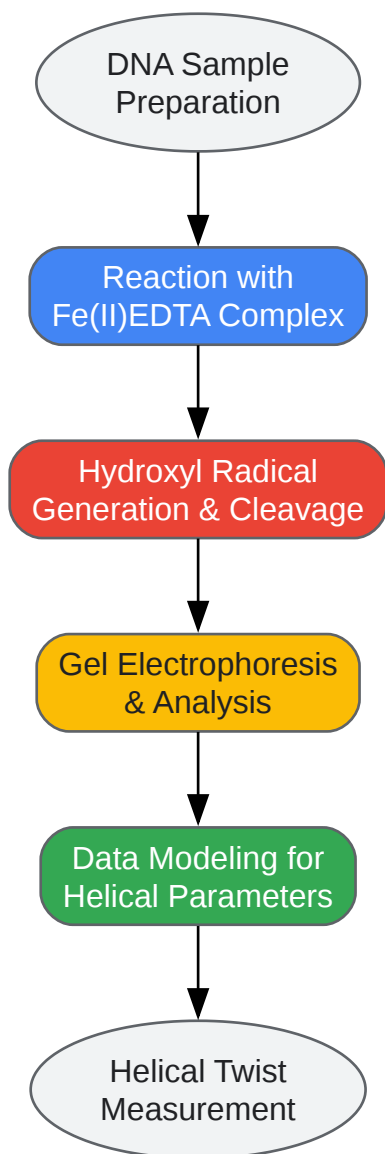
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A Starting Point for Your Workflow Diagram

Although a full protocol was not available, based on the general principle of the method, you can use the following Graphviz DOT script as a starting point to visualize the core experimental workflow. Once you find the specific details, you can refine this diagram accordingly.



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The diagram above outlines a generic workflow for a hydroxyl radical cleavage experiment. The key steps you would need to detail in your protocol are:

- **DNA Preparation:** How the DNA fragment of interest is obtained and purified.
- **Fe(II)EDTA Reaction:** The specific concentrations, buffer conditions, and incubation times for the reaction.
- **Cleavage Initiation:** The method used to generate hydroxyl radicals (e.g., adding a reducing agent like ascorbate and hydrogen peroxide).
- **Analysis:** How the cleavage products are separated (typically on a polyacrylamide gel) and how the banding patterns are quantified to infer structural information about the DNA helix [1].

A Note on DNA Visualization

While searching for your protocol, I came across some color schemes used for DNA molecules. While not directly related to helical twist measurement, they can be useful for creating clear diagrams in your final application note. The table below summarizes a few conventions.

Scheme Name	A	C	G	T	Source / Context
DRuMS Color Schemes	Azure	Carmine	Green	(Tweety bird)	[2]
Common Chromatogram	Green	Blue	Black	Red	[3]
JalView/Geneious	Varies	Varies	Varies	Varies	[3]

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References

1. Measuring DNA modifications with the comet assay : a compendium of...
[pubmed.ncbi.nlm.nih.gov]
2. Scheme DNA Color [biomodel.uah.es]
3. Is there a fixed convention for matching dna /rna/aa letter symbols to... [biostars.org]

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